

Application Note & Protocol: Crystallization of 3,5-Dihydroxy-4-methylbenzoic Acid Hydrate

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Compound of Interest

Compound Name: 3,5-Dihydroxy-4-methylbenzoic acid;hydrate

CAS No.: 199926-34-6

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Introduction: The Significance of Crystalline Form

3,5-Dihydroxy-4-methylbenzoic acid, also known as 4-Methyl-3,5-dihydroxybenzoic acid, is a versatile aromatic compound with applications in pharmaceuticals, food preservation, and as a building block in organic synthesis[1]. It is often supplied as a pale cream to cream crystalline solid, and in some cases, as a hemihydrate[1][2]. The crystalline form of an active pharmaceutical ingredient (API) or a key intermediate is of paramount importance as it dictates several critical physicochemical properties, including solubility, dissolution rate, stability, and bioavailability. A well-defined and consistent crystalline form is essential for ensuring product quality, therapeutic efficacy, and manufacturability.

This application note provides a comprehensive guide to the crystallization of 3,5-Dihydroxy-4-methylbenzoic acid hydrate. It is intended for researchers, scientists, and drug development professionals seeking to develop robust and reproducible crystallization processes. The protocols described herein are grounded in established principles of crystallization for phenolic and benzoic acid derivatives and are designed to be self-validating through clear, step-by-step instructions and explanations of the underlying scientific rationale.

Physicochemical Properties of 3,5-Dihydroxy-4-methylbenzoic Acid

A thorough understanding of the physicochemical properties of the target molecule is fundamental to designing an effective crystallization process. Key properties of 3,5-Dihydroxy-4-methylbenzoic acid are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ O ₄	[1][3]
Molecular Weight	168.15 g/mol	[1][3]
Appearance	Pale cream to cream crystalline solid	[1]
Melting Point	266-272 °C	[1]
Hydrate Form	Hemihydrate has been reported (C ₈ H ₈ O ₄ · 1/2H ₂ O)	
Synonyms	4-Methyl-3,5-dihydroxybenzoic acid, 3,5-Dihydroxy-p-toluic acid	[1][3]

Principles of Crystallization for Phenolic Acids

The crystallization of phenolic acids like 3,5-Dihydroxy-4-methylbenzoic acid is governed by the interplay of several factors, primarily the solubility of the compound in a given solvent system as a function of temperature. The presence of both hydroxyl and carboxylic acid functional groups allows for the formation of strong hydrogen bonds, which can influence crystal packing and the formation of different crystal forms (polymorphs) or solvates/hydrates[4][5].

The general strategy for crystallization involves dissolving the compound in a suitable solvent at an elevated temperature to create a saturated or near-saturated solution, followed by the induction of supersaturation to initiate crystal nucleation and growth. Supersaturation can be achieved through various methods, including cooling, solvent evaporation, or the addition of an anti-solvent.

Experimental Protocols for Crystallization

The following protocols are designed as starting points for the development of a tailored crystallization process for 3,5-Dihydroxy-4-methylbenzoic acid hydrate. It is recommended to perform small-scale screening experiments to identify the optimal solvent system and crystallization method for the desired crystal attributes.

Protocol 1: Cooling Crystallization from an Aqueous-Organic Solvent System

Cooling crystallization is a widely used technique that leverages the decreased solubility of a compound at lower temperatures to induce crystallization[6]. For phenolic compounds, aqueous-organic mixtures can provide a good balance of solubility at high temperatures and low solubility at room temperature.

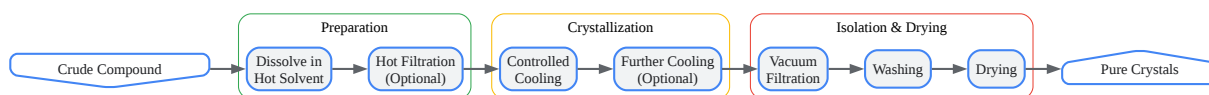
Rationale: The use of a co-solvent system, such as ethanol/water, can modulate the solubility of the benzoic acid derivative. The organic solvent enhances solubility at elevated temperatures, while the aqueous component acts as an anti-solvent upon cooling, promoting crystallization. This method is often effective in producing well-defined crystals.

Step-by-Step Methodology:

- **Solvent Selection:** Begin by determining the approximate solubility of 3,5-Dihydroxy-4-methylbenzoic acid in various ratios of ethanol and water at elevated temperatures (e.g., 60-70°C). A good starting point is a 1:1 (v/v) mixture.
- **Dissolution:** In a suitable reaction vessel equipped with a magnetic stirrer and a condenser, add the crude 3,5-Dihydroxy-4-methylbenzoic acid. Add the chosen solvent system portion-wise while stirring and gently heating until the solid is completely dissolved.
- **Hot Filtration (Optional but Recommended):** If any insoluble impurities are present, perform a hot filtration of the solution through a pre-heated funnel with filter paper to remove them. This step is crucial for obtaining high-purity crystals.
- **Controlled Cooling:** Allow the hot, clear solution to cool slowly and undisturbed to room temperature. Slow cooling generally favors the formation of larger, more well-defined crystals, while rapid cooling can lead to the formation of smaller crystals[7].

- **Further Cooling (Optional):** To maximize the yield, the flask can be placed in an ice bath or a refrigerator for a few hours to further decrease the solubility of the compound.
- **Crystal Isolation:** Collect the formed crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of the cold solvent system to remove any residual soluble impurities.
- **Drying:** Dry the crystals in a vacuum oven at a temperature well below the melting point (e.g., 40-50°C) until a constant weight is achieved.

Workflow for Cooling Crystallization:



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Caption: Workflow for Cooling Crystallization.

Protocol 2: Slow Evaporation from a Volatile Organic Solvent

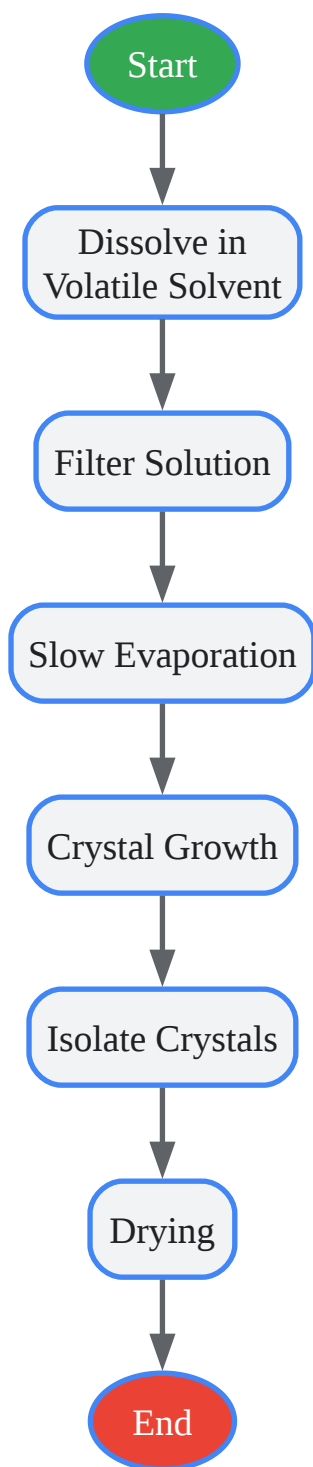
Slow evaporation is a simple yet effective method for growing high-quality single crystals, which are often suitable for X-ray diffraction analysis. This technique relies on the gradual removal of the solvent to increase the concentration of the solute, leading to supersaturation and crystallization.

Rationale: Solvents like acetonitrile have been successfully used for the recrystallization of dihydroxybenzoic acids[4][8]. The slow evaporation of a volatile solvent provides a controlled approach to achieving supersaturation, which can promote the growth of well-ordered crystals.

Step-by-Step Methodology:

- **Solvent Selection:** Choose a volatile solvent in which 3,5-Dihydroxy-4-methylbenzoic acid has moderate solubility at room temperature. Acetonitrile is a good candidate.
- **Dissolution:** Dissolve the compound in the chosen solvent at room temperature to create a clear, slightly sub-saturated solution.
- **Filtration:** Filter the solution through a syringe filter (e.g., 0.22 μm) into a clean crystallization dish or beaker to remove any particulate matter.
- **Evaporation:** Cover the container with a perforated lid (e.g., parafilm with a few pinholes) to allow for slow solvent evaporation. Place the container in a vibration-free environment.
- **Crystal Growth:** Allow the solvent to evaporate slowly over several days. Crystals will form as the solution becomes supersaturated.
- **Isolation:** Once a suitable amount of crystals has formed, carefully decant the mother liquor and collect the crystals.
- **Drying:** Gently dry the crystals by air-drying or under a gentle stream of nitrogen.

Workflow for Slow Evaporation Crystallization:



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Caption: Workflow for Slow Evaporation Crystallization.

Protocol 3: Slurry (Magma) Crystallization

Slurry crystallization, also referred to as magma crystallization, involves stirring a suspension of the solid in a solvent where it has low solubility. This method is particularly useful for converting a less stable crystalline form into a more stable one or for improving the purity of the material.

Rationale: This technique, described in a patent for the crystallization of phenol derivatives, relies on the principle of Ostwald ripening, where smaller, less stable crystals dissolve and redeposit onto larger, more stable crystals over time^[9]. This can lead to a more uniform particle size distribution and a more stable crystal form.

Step-by-Step Methodology:

- **Solvent Selection:** Choose a solvent or a solvent mixture in which 3,5-Dihydroxy-4-methylbenzoic acid has very low solubility at the operating temperature (e.g., room temperature). A mixture of water and a small amount of an organic solvent like isopropanol or acetone could be suitable^[9].
- **Slurry Preparation:** Prepare a suspension (slurry) of the crude compound in the chosen solvent system in a stirred vessel. The solid concentration should be high enough to maintain a significant amount of undissolved material.
- **Agitation:** Stir the slurry at a constant temperature (e.g., room temperature) for an extended period (e.g., 24-72 hours).
- **Monitoring (Optional):** The transformation can be monitored by periodically taking samples and analyzing them using techniques like X-ray powder diffraction (XRPD) or microscopy.
- **Isolation:** Once the transformation is complete (or the desired time has elapsed), collect the solid by vacuum filtration.
- **Washing:** Wash the filter cake with a small amount of the fresh, cold solvent.
- **Drying:** Dry the purified crystals in a vacuum oven.

Troubleshooting Common Crystallization Issues

Problem	Potential Cause(s)	Suggested Solution(s)
No crystals form	- Solution is not sufficiently supersaturated.- Presence of impurities inhibiting nucleation.	- Cool the solution to a lower temperature.- Add a small seed crystal of the desired compound.- Scratch the inside of the flask with a glass rod.- Try a different solvent system.
Oiling out	- The compound's solubility is too high at the crystallization temperature.- The cooling rate is too fast.	- Use a more dilute solution.- Decrease the cooling rate.- Add an anti-solvent to the "oiled out" mixture.
Formation of very fine needles or powder	- High degree of supersaturation.- Rapid cooling.	- Reduce the cooling rate.- Use a solvent system where the compound is slightly more soluble.- Reduce the initial concentration.
Poor recovery	- The compound is too soluble in the mother liquor at the final temperature.	- Cool the solution for a longer period or to a lower temperature.- Add an anti-solvent to precipitate more product.- Reduce the amount of solvent used for washing.

Conclusion

The crystallization of 3,5-Dihydroxy-4-methylbenzoic acid hydrate is a critical step in its purification and in ensuring desirable physical properties. This application note provides a foundational understanding and practical protocols for achieving this through cooling crystallization, slow evaporation, and slurry crystallization. The choice of the optimal method and solvent system will depend on the specific requirements for crystal size, shape, purity, and polymorphic form. The presented methodologies, based on established principles for similar compounds, offer a robust starting point for the development of a scalable and reproducible crystallization process.

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